

Application Notes and Protocols for Studying Lysosomal Function with Glucocerebrosidase-IN-1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Glucocerebrosidase-IN-1*

Cat. No.: *B12398681*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Glucocerebrosidase (GCase), a lysosomal enzyme, is critical for the hydrolysis of glucosylceramide into glucose and ceramide.[1][2] Mutations in the gene encoding GCase, GBA1, lead to Gaucher disease, a lysosomal storage disorder, and are a significant genetic risk factor for Parkinson's disease.[3][4] The study of GCase function and dysfunction is paramount in understanding the pathophysiology of these diseases and in the development of novel therapeutics.

Glucocerebrosidase-IN-1 is a potent and selective inhibitor of GCase, making it a valuable chemical tool for investigating the role of GCase in lysosomal function and related disease models.[5] Interestingly, while it acts as an inhibitor, it has also been reported to enhance GCase activity in fibroblasts with the homozygous L444P mutation, suggesting potential pharmacological chaperone activity.[5] These application notes provide detailed protocols for utilizing **Glucocerebrosidase-IN-1** to study GCase activity and its impact on lysosomal pathways.

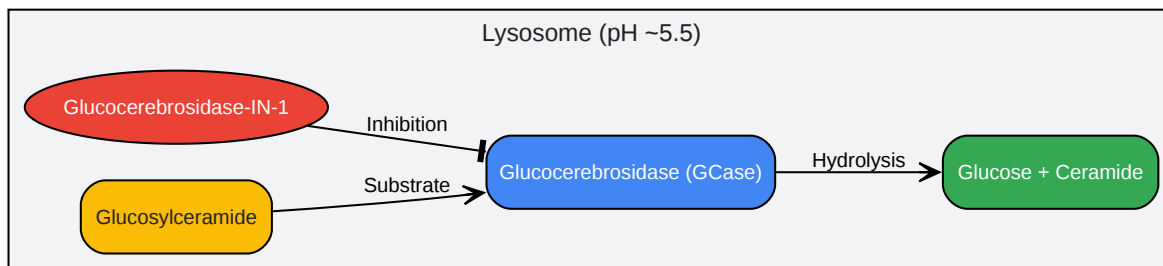
Data Presentation

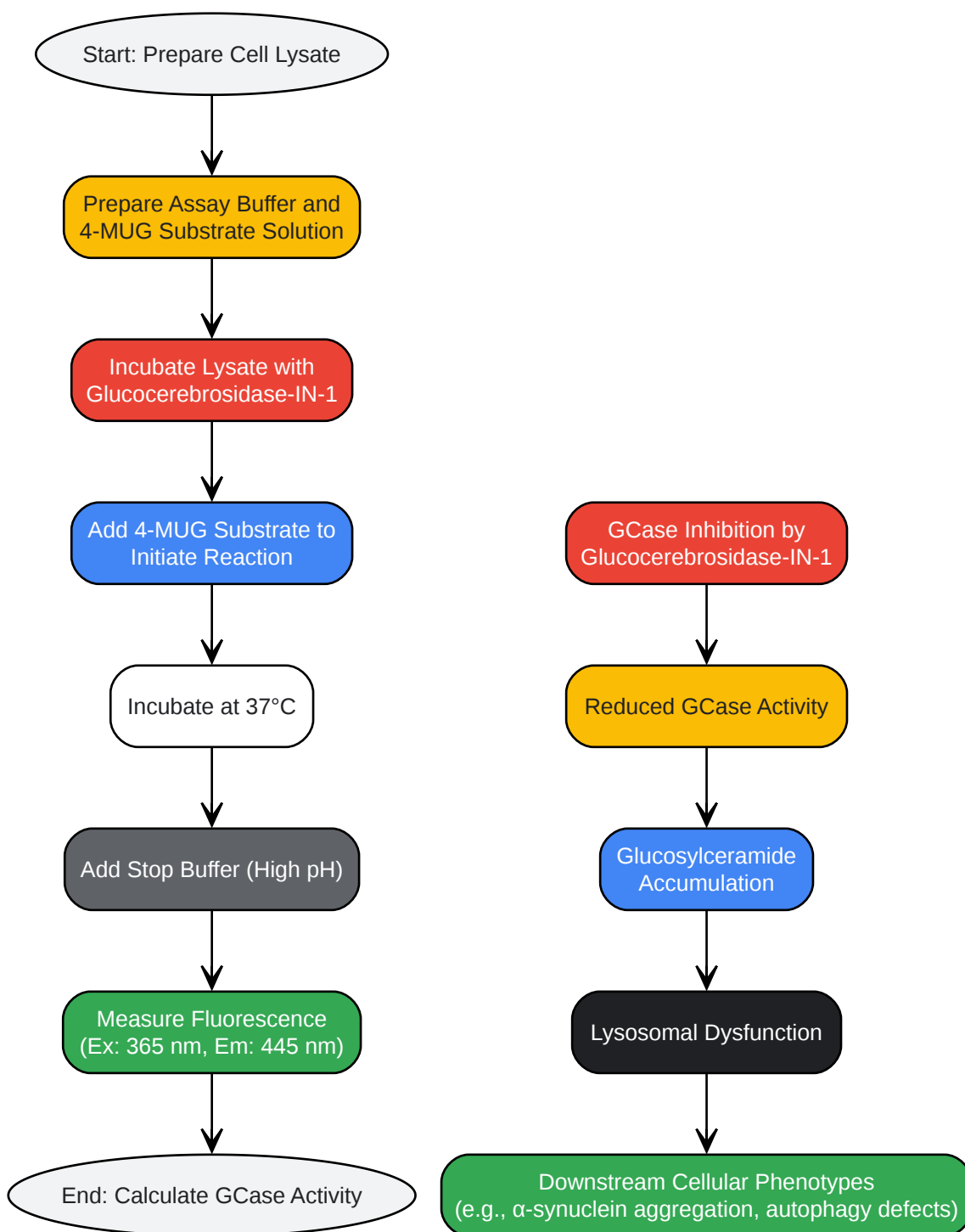
The following table summarizes the key quantitative data for **Glucocerebrosidase-IN-1**.

Parameter	Value	Reference
IC50	29.3 μ M	[5]
Ki	18.5 μ M	[5]
Fold Enhancement of GCase Activity (L444P homozygous fibroblasts)	1.8-fold	[5]

Mandatory Visualizations

Here are diagrams illustrating key concepts and workflows related to the use of **Glucocerebrosidase-IN-1**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Glucocerebrosidase - Wikipedia [en.wikipedia.org]
- 2. Glucocerebrosidase: Functions in and Beyond the Lysosome - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Loss of glucocerebrosidase 1 activity causes lysosomal dysfunction and α -synuclein aggregation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Studying Lysosomal Function with Glucocerebrosidase-IN-1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12398681#using-glucocerebrosidase-in-1-to-study-lysosomal-function]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com